

# An In-depth Technical Guide to 2-Methoxyethyl Acetate (CAS 110-49-6)

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## Compound of Interest

Compound Name: 2-Methoxyethyl acetate

Cat. No.: B086879

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## Introduction

**2-Methoxyethyl acetate**, with the CAS number 110-49-6, is an organic solvent belonging to the glycol ether acetate family. It is a colorless liquid with a mild, ether-like odor.<sup>[1]</sup> Historically, it has been widely utilized as a solvent for various resins, oils, greases, and in the formulation of lacquers, paints, and adhesives.<sup>[1][2]</sup> However, due to its toxicological profile, particularly its reproductive toxicity, its use has been curtailed in many applications. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, safety and toxicology, and analytical methods for **2-Methoxyethyl acetate**, tailored for a scientific audience.

## Chemical and Physical Properties

**2-Methoxyethyl acetate** is a relatively volatile and flammable liquid. Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[2][3]
Molecular Weight	118.13 g/mol	[2][3][4]
Appearance	Colorless liquid	[1][2][3]
Odor	Mild, ether-like	[1][3]
Boiling Point	144-145 °C	[1][4][5]
Melting Point	-65 °C	[1][4][5]
Density	1.009 g/mL at 25 °C	[1][6]
Vapor Pressure	2 mmHg at 20 °C	[1]
Flash Point	45-48.9 °C (closed cup)	[1][4]
Autoignition Temperature	380 °C	[1][4]
Explosive Limits (in air)	1.7% - 8.8% (v/v)	[1][4][5]
Solubility	Soluble in water, alcohol, and ether	[1]
Refractive Index (n <sub>20/D</sub> )	1.402	[1][6]

## Experimental Protocols

### Synthesis: Fischer Esterification of 2-Methoxyethanol with Acetic Acid

**2-Methoxyethyl acetate** is typically synthesized via the Fischer esterification of 2-methoxyethanol with acetic acid, using an acid catalyst. While a specific, detailed protocol for this exact transformation is not readily available in the searched literature, a general procedure can be adapted from standard esterification methods.

Materials:

- 2-Methoxyethanol

- Glacial Acetic Acid
- Concentrated Sulfuric Acid (catalyst)
- Anhydrous Sodium Bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Distillation apparatus (for fractional distillation)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-methoxyethanol and a slight excess of glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux using a heating mantle and maintain reflux for several hours to drive the equilibrium towards the product. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and excess acetic acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the drying agent.

- The crude **2-methoxyethyl acetate** can then be purified by fractional distillation under atmospheric or reduced pressure. Collect the fraction that distills at the boiling point of **2-methoxyethyl acetate** (144-145 °C).

## Purification: Fractional Distillation

Fractional distillation is the primary method for purifying **2-methoxyethyl acetate** from the reaction mixture, separating it from unreacted starting materials and byproducts.

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with a thermometer
- Condenser
- Receiving flask

Procedure:

- Set up the fractional distillation apparatus, ensuring all joints are properly sealed.
- Place the crude **2-methoxyethyl acetate** in the distillation flask with boiling chips.
- Heat the flask gently. As the mixture boils, the vapor will rise through the fractionating column.
- Monitor the temperature at the distillation head. The temperature should plateau at the boiling point of the most volatile component.
- Discard the initial fraction (forerun), which may contain lower-boiling impurities.
- Collect the fraction that distills at a constant temperature corresponding to the boiling point of **2-methoxyethyl acetate** (144-145 °C).

- Stop the distillation before the flask boils to dryness to avoid the formation of potentially explosive peroxides.

## Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the identification and quantification of **2-methoxyethyl acetate**. The following provides a general protocol that can be adapted for specific applications.

### Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for polar compounds (e.g., a wax or a mid-polarity phase)

### Sample Preparation:

- For bulk samples, dilution with a suitable solvent (e.g., methanol or ethyl acetate) may be necessary.<sup>[4]</sup>
- For air samples, collection on a sorbent tube followed by solvent desorption is a common method.
- For biological samples, a liquid-liquid extraction or solid-phase extraction may be required to isolate the analyte.

### GC-MS Parameters (Example):

- Injector Temperature: 250 °C
- Carrier Gas: Helium
- Oven Temperature Program: Start at a low temperature (e.g., 40 °C) and ramp up to a final temperature that allows for the elution of **2-methoxyethyl acetate** and any other compounds of interest.
- MS Ion Source Temperature: 230 °C

- MS Quadrupole Temperature: 150 °C
- Scan Range: A suitable mass range to detect the molecular ion and characteristic fragment ions of **2-methoxyethyl acetate**.

Quantification:

- An external or internal standard method can be used for quantification.
- A calibration curve should be prepared using standards of known concentrations.

## Applications

The primary application of **2-methoxyethyl acetate** is as a solvent. Its properties make it effective for:

- Resins, Oils, and Greases: It is a good solvent for a variety of these substances.[\[1\]](#)
- Paints, Lacquers, and Adhesives: It is used as a component in the formulation of these products.[\[1\]](#)[\[2\]](#)
- Inks: It is also utilized as a solvent in some printing inks.[\[1\]](#)
- Organic Synthesis: It can be used as a reaction medium or as a reagent in certain chemical syntheses.[\[2\]](#)

## Safety and Toxicology

**2-Methoxyethyl acetate** is classified as a hazardous substance with significant health risks.

Hazard Classifications:

- Flammable Liquid: It has a relatively low flash point and can form explosive mixtures with air.[\[4\]](#)[\[5\]](#)
- Acute Toxicity: It is harmful if swallowed, inhaled, or in contact with skin.[\[4\]](#)[\[5\]](#)

- Reproductive Toxicity: It is known to be a reproductive toxicant, with the potential to impair fertility and cause harm to the unborn child.[4][5]

Exposure Routes and Target Organs:

- Exposure can occur through inhalation, skin absorption, and ingestion.
- Target organs include the hematopoietic (blood-forming) system, central nervous system, kidneys, and the reproductive system.[7]

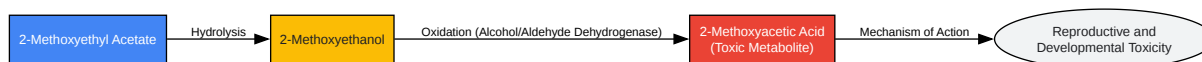
Toxicological Data:

Endpoint	Species	Route	Value	References
LD50	Rat	Oral	2900 mg/kg	[7]
LD50	Mouse	Oral	3100 mg/kg	[7]
LD50	Rabbit	Skin	5250 µL/kg	[7]

## Signaling Pathways and Logical Relationships

### Metabolic Pathway of 2-Methoxyethyl Acetate Toxicity

The toxicity of **2-methoxyethyl acetate** is primarily attributed to its metabolic products. It is first hydrolyzed to 2-methoxyethanol, which is then oxidized to 2-methoxyacetic acid (2-MAA). 2-MAA is the main metabolite responsible for the observed reproductive and developmental toxicity.

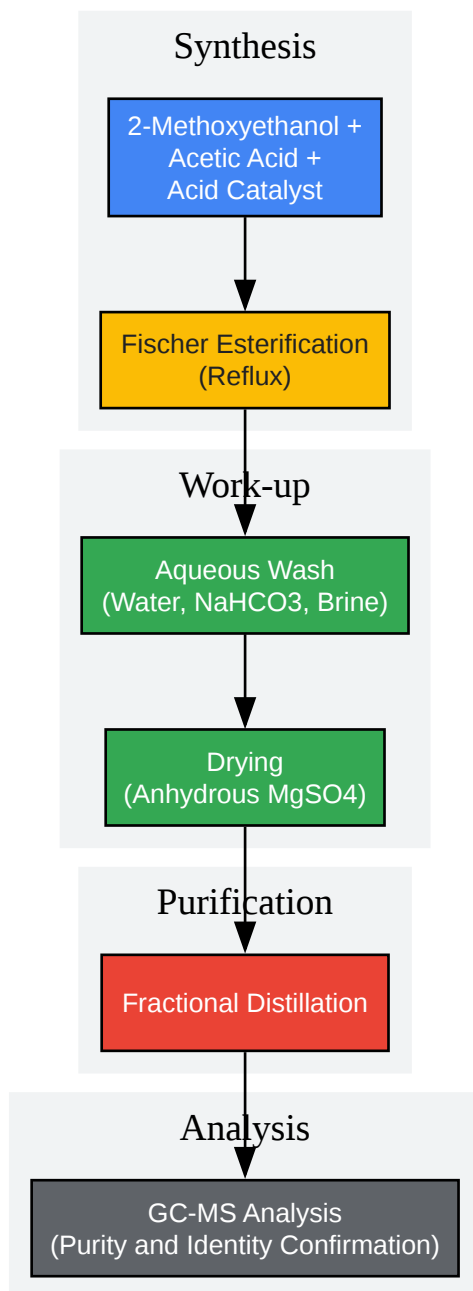


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Metabolic activation of **2-Methoxyethyl Acetate** to its toxic metabolite.

## Experimental Workflow for Synthesis and Analysis

The following diagram illustrates a typical workflow for the synthesis, purification, and analysis of **2-methoxyethyl acetate** in a laboratory setting.



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General workflow for the synthesis and analysis of **2-Methoxyethyl Acetate**.

## Conclusion



**2-Methoxyethyl acetate** is a solvent with useful properties but significant toxicological concerns, particularly regarding reproductive health. Researchers, scientists, and drug development professionals should handle this compound with appropriate safety precautions and be aware of its hazardous nature. The information provided in this guide, including the summarized data and outlined experimental protocols, is intended to serve as a valuable resource for those working with or studying this chemical. Due to its toxicity, the use of safer alternatives should always be considered where feasible.

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